

In-Depth Technical Guide to the Physicochemical Characteristics of Alanyl-tyrosine

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Compound of Interest

Compound Name: *Alanyl-tyrosine*

Cat. No.: *B12508813*

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Abstract

L-Alanyl-L-tyrosine (Ala-Tyr) is a dipeptide of significant interest in the pharmaceutical and biotechnology sectors, primarily for its enhanced solubility and stability compared to its constituent amino acid, L-tyrosine. This technical guide provides a comprehensive overview of the core physicochemical characteristics of **Alanyl-tyrosine**, including its solubility, stability, and dissociation constants. Detailed experimental protocols for the determination of these properties are provided, alongside visualizations of synthetic and analytical workflows to aid in research and development.

Core Physicochemical Properties

Alanyl-tyrosine is a white to off-white crystalline powder. Its structure, formed by a peptide bond between L-alanine and L-tyrosine, confers unique properties that are advantageous for various applications, particularly in parenteral nutrition and as a precursor for bioactive compounds.

Quantitative Data Summary

The key physicochemical parameters of L-Alanyl-L-tyrosine are summarized in the table below for easy reference and comparison.

Property	Value	Reference(s)
Molecular Formula	C ₁₂ H ₁₆ N ₂ O ₄	[1]
Molecular Weight	252.27 g/mol	[1]
Melting Point	238-240 °C (decomposition)	
Water Solubility (20 °C)	17.99 g/L	
LogP (extrapolated)	-2.03	[1]
pKa Values (estimated)	pKa ₁ (α-COOH): ~3.4, pKa ₂ (α-NH ₃ ⁺): ~8.2	
Isoelectric Point (pI) (estimated)	~5.8	
Optical Rotation [α] _D	-20° to -25° in water (concentration dependent)	

Experimental Protocols

Detailed methodologies for the determination of key physicochemical characteristics of **Alanyl-tyrosine** are outlined below.

Determination of Aqueous Solubility (Shake-Flask Method)

This method determines the equilibrium solubility of **Alanyl-tyrosine** in water.

Materials:

- L-Alanyl-L-tyrosine powder
- Distilled or deionized water
- Thermostatically controlled shaker bath
- Filtration apparatus (e.g., 0.45 μm syringe filters)

- Analytical balance
- HPLC system for quantification

Procedure:

- Add an excess amount of L-Alanyl-L-tyrosine to a known volume of water in a sealed flask.
- Place the flask in a shaker bath maintained at a constant temperature (e.g., 25 °C).
- Agitate the mixture for a sufficient time to reach equilibrium (typically 24-48 hours).^[2]
- After equilibration, allow the suspension to settle.
- Carefully withdraw an aliquot of the supernatant and filter it to remove any undissolved solid.^[3]
- Dilute the filtered solution gravimetrically with water to a concentration suitable for analysis.
- Quantify the concentration of **Alanyl-tyrosine** in the diluted solution using a validated stability-indicating HPLC method.
- Calculate the solubility from the measured concentration and the dilution factor.

Stability Analysis by High-Performance Liquid Chromatography (HPLC)

This method is used to assess the stability of **Alanyl-tyrosine** in solution and to separate it from its degradation products.

Instrumentation:

- HPLC system with a UV detector
- Reversed-phase C18 column (e.g., 250 mm x 4.6 mm, 5 µm particle size)

Reagents:

- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Ammonium acetate buffer (e.g., 0.032 M)
- Water (HPLC grade)

Chromatographic Conditions (Example):

- Mobile Phase: A gradient of acetonitrile/methanol and ammonium acetate buffer.[4]
- Flow Rate: 1.0 mL/min
- Column Temperature: 40 °C
- Detection Wavelength: 275 nm[4]
- Injection Volume: 20 µL

Procedure:

- Prepare a stock solution of L-Alanyl-L-tyrosine of known concentration in a relevant aqueous buffer.
- Subject aliquots of the solution to various stress conditions (e.g., acidic, basic, oxidative, thermal, photolytic).[4]
- At specified time points, withdraw samples, neutralize if necessary, and dilute to an appropriate concentration for HPLC analysis.
- Inject the samples into the HPLC system.
- Monitor the chromatogram for the appearance of degradation peaks and a decrease in the peak area of the parent compound.
- The percentage of remaining **Alanyl-tyrosine** is calculated by comparing its peak area at each time point to the initial peak area.

Determination of pKa by Potentiometric Titration

This method is employed to determine the acid dissociation constants (pKa) of the ionizable groups in **Alanyl-tyrosine**.^[5]^[6]

Materials:

- L-Alanyl-L-tyrosine
- Standardized hydrochloric acid (HCl) solution (e.g., 0.1 M)
- Standardized sodium hydroxide (NaOH) solution (e.g., 0.1 M)
- Potassium chloride (KCl) for maintaining ionic strength
- Calibrated pH meter with an electrode
- Magnetic stirrer and stir bar
- Buret

Procedure:

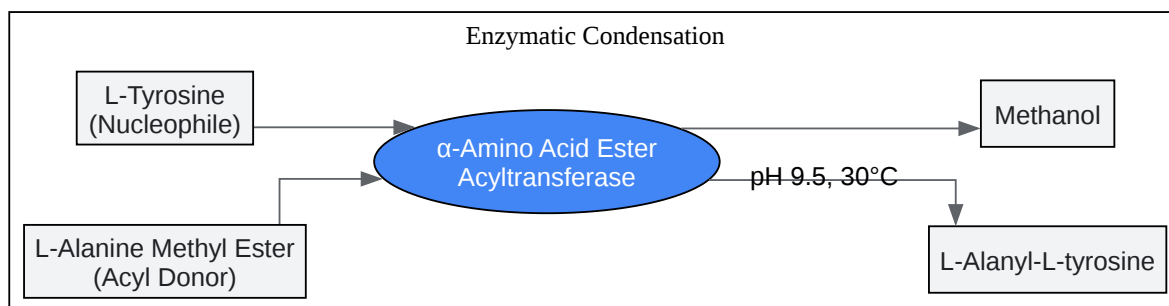
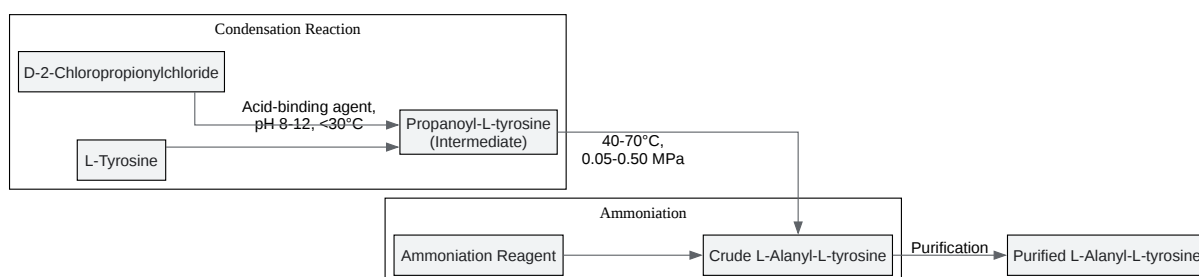
- Dissolve a precisely weighed amount of L-Alanyl-L-tyrosine in a known volume of water containing KCl to maintain a constant ionic strength.^[6]
- Place the solution in a jacketed beaker to maintain a constant temperature.
- Immerse the calibrated pH electrode and a magnetic stir bar into the solution.
- Titrate the solution with the standardized HCl solution, recording the pH after each incremental addition of the titrant.
- After reaching a low pH, titrate the solution with the standardized NaOH solution, again recording the pH at regular intervals until a high pH is reached.^[5]
- Plot the pH versus the volume of titrant added.

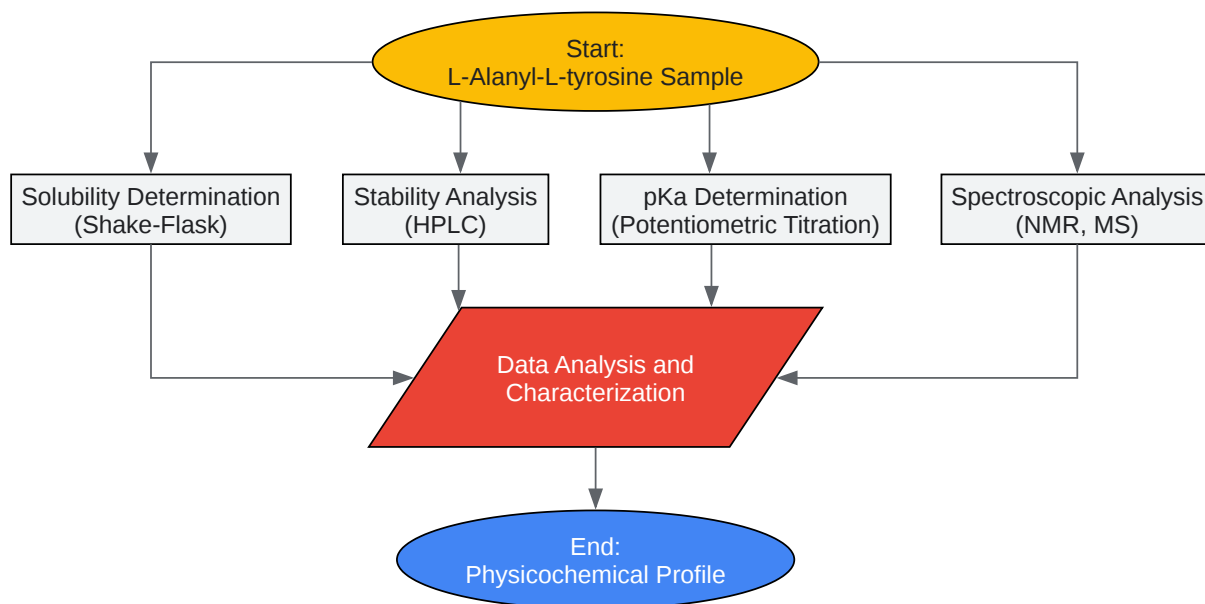
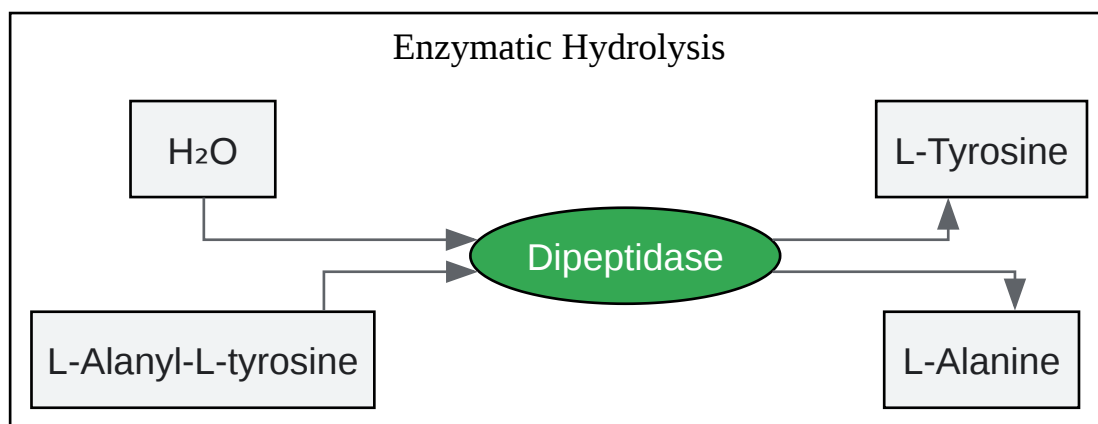
- The pKa values are determined from the inflection points of the titration curve, which can be more accurately identified from the first or second derivative of the curve.[7]

Synthesis and Degradation Pathways

Chemical Synthesis

A common method for the chemical synthesis of L-Alanyl-L-tyrosine involves a condensation reaction followed by ammoniation.[8]





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